

Health and Safety Profile of 1,2-Diiodopropane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Diiodopropane

Cat. No.: B3344142

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **1,2-diiodopropane** (CAS No. 598-29-8). It is intended for use by qualified individuals trained in handling hazardous chemicals. Specific safety data for **1,2-diiodopropane** is limited; therefore, information from structurally related compounds has been included for guidance. All users should consult a comprehensive Safety Data Sheet (SDS) from their supplier and conduct a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

1,2-Diiodopropane is a halogenated hydrocarbon.^{[1][2]} While extensive experimental data is not available, the following table summarizes its known and computed physical and chemical properties.

| Property | Value | Source |
|-------------------|-------------------|---|
| Molecular Formula | C3H6I2 | [1] [2] |
| Molecular Weight | 295.89 g/mol | [1] [2] |
| CAS Number | 598-29-8 | [1] [2] |
| Appearance | No data available | |
| Boiling Point | No data available | |
| Melting Point | No data available | |
| Density | No data available | |
| Solubility | No data available | |

Hazard Identification and GHS Classification

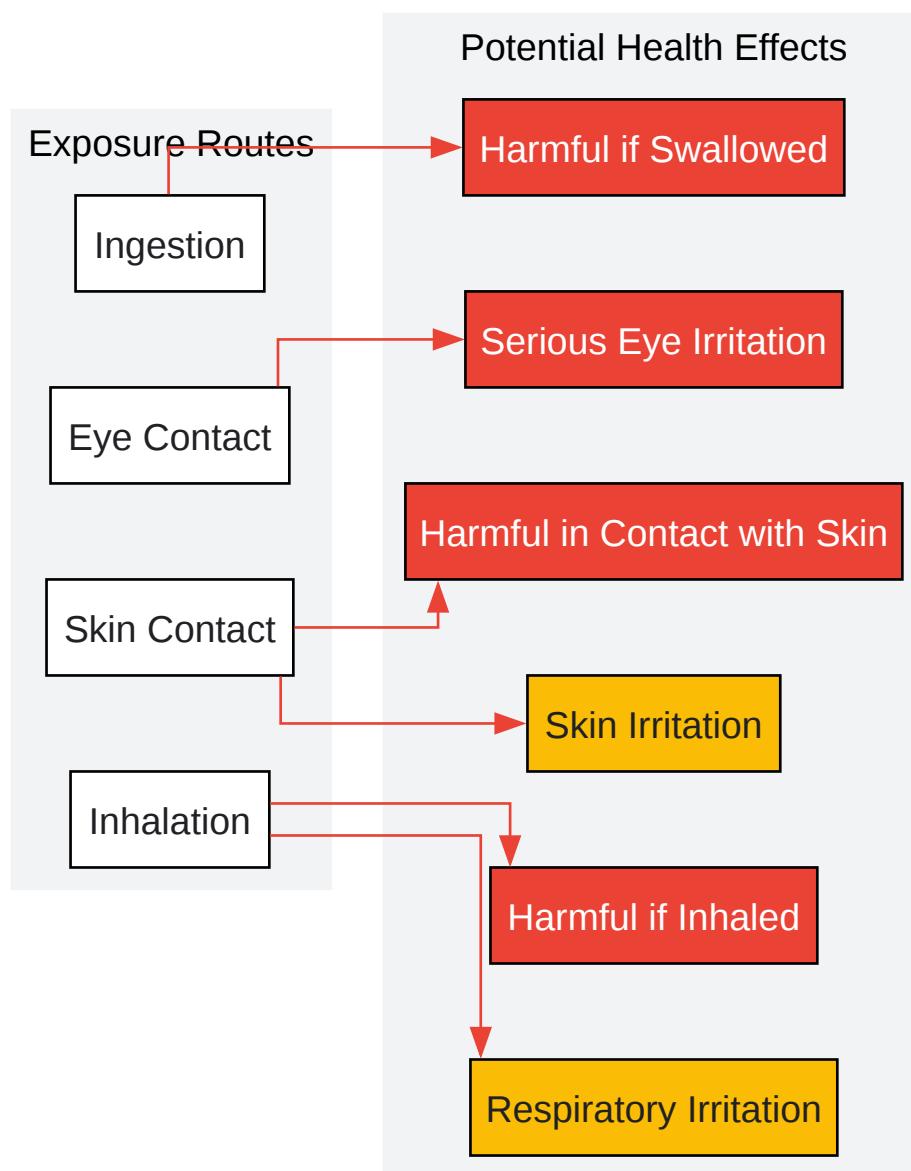
A specific Globally Harmonized System (GHS) classification for **1,2-diiiodopropane** is not readily available. However, based on the classification of its isomers, 1,3-diiiodopropane and 2,2-diiiodopropane, the following hazards can be anticipated.

Note: The following classification is inferred from related compounds and should be used for guidance only. A formal classification for **1,2-diiiodopropane** has not been established.

| Hazard Class | Hazard Statement | Signal Word | Pictogram | Inferred From |
|---|--|-------------|------------------|----------------------|
| Skin Corrosion/Irritation, Category 2 | H315: Causes skin irritation | Warning | Exclamation Mark | 1,3-Diiodopropane[3] |
| Serious Eye Damage/Eye Irritation, Category 2 | H319: Causes serious eye irritation | Warning | Exclamation Mark | 1,3-Diiodopropane[3] |
| Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory system) | H335: May cause respiratory irritation | Warning | Exclamation Mark | 1,3-Diiodopropane[3] |
| Acute Toxicity, Oral, Category 4 | H302: Harmful if swallowed | Warning | Exclamation Mark | 2,2-Diiodopropane[4] |
| Acute Toxicity, Dermal, Category 4 | H312: Harmful in contact with skin | Warning | Exclamation Mark | 2,2-Diiodopropane[4] |
| Acute Toxicity, Inhalation, Category 4 | H332: Harmful if inhaled | Warning | Exclamation Mark | 2,2-Diiodopropane[4] |
| Flammable Liquids | Combustible liquid | Warning | Flame | 2,2-Diiodopropane[4] |

Potential Health Hazards Visualization

The following diagram illustrates the potential health hazards associated with **1,2-diiodopropane** based on data from its isomers.



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Caption: Potential health hazards of **1,2-diiodopropane** based on isomer data.

Toxicological Information

There is no specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), available for **1,2-diiodopropane**. Toxicological studies on structurally similar compounds suggest that it may be harmful if swallowed, inhaled, or absorbed through the skin.

Studies on related compounds like 1,2-dichloropropane and 1,2-dibromo-3-chloropropane indicate potential for liver and kidney toxicity, as well as carcinogenic effects with chronic exposure.[5][6] However, it is crucial to note that these are different chemical entities, and their toxicity profiles may not be directly applicable to **1,2-diiiodopropane**.

Experimental Protocols

No specific experimental protocols for the safety and toxicological assessment of **1,2-diiiodopropane** were identified in the public domain. Standard OECD guidelines for testing of chemicals for acute oral, dermal, and inhalation toxicity, as well as for skin and eye irritation, would be appropriate methodologies to determine the specific hazards of this compound.

Handling and Storage

Based on the inferred hazards and information for related compounds, the following handling and storage procedures are recommended:

- **Handling:** Use only in a well-ventilated area, preferably in a chemical fume hood.[7] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[7] Avoid breathing vapors or mist.[7] Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[1] Keep away from heat, sparks, and open flames. Protect from light, as iodo-compounds can be light-sensitive.[8]

First Aid Measures

In the event of exposure, seek immediate medical attention and provide the attending physician with the substance's identity.

- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[7] If not breathing, give artificial respiration.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7]
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water. Never give anything by mouth to an unconscious person.

Fire and Explosion Hazard

- Flammability: May be a combustible liquid.[4]
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: May produce carbon monoxide, carbon dioxide, and hydrogen iodide upon combustion.[7]

NFPA 704 Rating

A specific National Fire Protection Association (NFPA) 704 rating for **1,2-diiiodopropane** is not available. Based on data for related compounds, a rating would likely indicate moderate health and flammability hazards. A proper risk assessment should be conducted to determine appropriate fire safety measures.

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